

N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide chemical structure

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Compound of Interest

Compound Name: N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

Cat. No.: B1334417

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An In-depth Technical Guide to N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**, a sulfonamide derivative with potential applications in pharmaceutical development and chemical biology.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identification

N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide is characterized by a 4-methylbenzenesulfonyl group bonded to the nitrogen atom of a 2,2-dimethoxyethylamine moiety.

Chemical Structure:

Figure 1: Chemical structure of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**.

Compound Identification:

Identifier	Value
IUPAC Name	N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide
CAS Number	5695-94-3
Molecular Formula	C ₁₁ H ₁₇ NO ₄ S
Molecular Weight	259.32 g/mol
SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)NCC(OC)OC</chem>
InChI Key	YSQNRFLBFRHJBP-UHFFFAOYSA-N

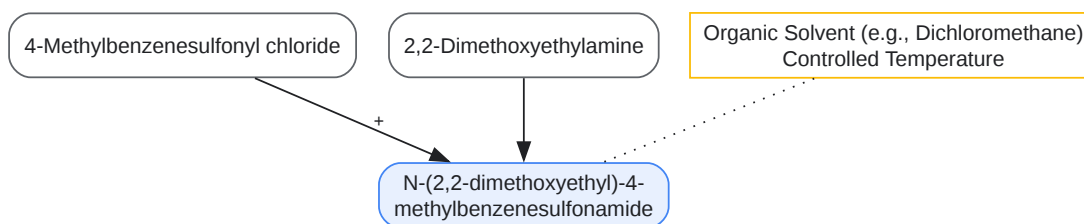
Physicochemical Properties

A summary of the known and predicted physicochemical properties of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is presented below.

Property	Value
Appearance	Solid
Purity	>98.0%
Calculated LogP	2.364

Synthesis

The synthesis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is typically achieved through the reaction of 4-methylbenzenesulfonyl chloride with 2,2-dimethoxyethylamine.^[1] This reaction is a nucleophilic substitution at the sulfonyl group.



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Figure 2: Synthetic pathway for **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**.

Detailed Experimental Protocol

While a specific detailed protocol for this exact compound is not readily available in the searched literature, a general procedure for the synthesis of N-substituted sulfonamides can be adapted. The following is a representative protocol based on similar syntheses.

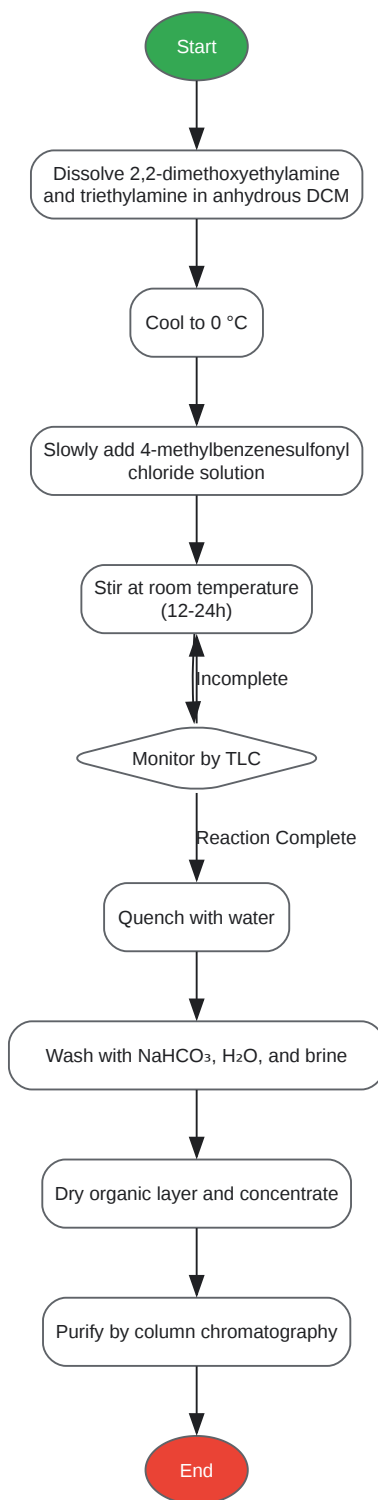
Materials:

- 4-Methylbenzenesulfonyl chloride
- 2,2-Dimethoxyethylamine
- Anhydrous dichloromethane (DCM)
- Triethylamine (or another suitable base)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography

- Hexane and Ethyl acetate for chromatography

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,2-dimethoxyethylamine (1.1 equivalents) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 4-methylbenzenesulfonyl chloride (1.0 equivalent) in anhydrous dichloromethane to the stirred amine solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**.[\[1\]](#)



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Figure 3: Experimental workflow for the synthesis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**.

Spectroscopic Data

The structural characterization of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is accomplished through various spectroscopic techniques.

Infrared (IR) Spectroscopy

The IR spectrum of this compound is expected to show characteristic absorption bands for its functional groups.

Functional Group	Expected Wavenumber (cm ⁻¹)
N-H Stretch (sulfonamide)	~3300
C-H Stretch (aromatic)	3000-3100
S=O Stretch (asymmetric)	~1350
S=O Stretch (symmetric)	~1150

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are essential for the unambiguous identification of the compound. While specific experimental data for the title compound is not available in the searched literature, predicted chemical shifts can be inferred based on its structure and data from similar compounds.

Expected ¹H NMR signals:

- A singlet for the methyl protons of the tosyl group.
- Two doublets for the aromatic protons of the para-substituted benzene ring.
- A triplet for the N-H proton of the sulfonamide.
- A doublet for the methylene protons adjacent to the nitrogen.

- A triplet for the methine proton of the dimethoxyethyl group.
- A singlet for the methoxy protons.

Expected ^{13}C NMR signals:

- A signal for the methyl carbon of the tosyl group.
- Four signals for the aromatic carbons.
- A signal for the methylene carbon adjacent to the nitrogen.
- A signal for the methine carbon of the dimethoxyethyl group.
- A signal for the methoxy carbons.

Potential Applications

Sulfonamide derivatives are a well-established class of compounds with a broad range of biological activities. **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** holds potential for various applications:

- **Pharmaceutical Development:** It can serve as a scaffold or lead compound for the design and synthesis of new therapeutic agents, particularly antibacterial agents.^[1]
- **Chemical Biology:** This compound can be utilized as a tool to study enzyme inhibition and other biological mechanisms.^[1]

Safety and Handling

While a specific safety data sheet (SDS) for **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is not provided in the search results, general safety precautions for sulfonamide derivatives should be followed. It is recommended to handle the compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide is a readily synthesizable compound with potential for further investigation in medicinal chemistry and chemical biology. This guide provides a summary of its chemical properties and a general methodology for its preparation. Further experimental studies are required to fully elucidate its physicochemical and biological properties.

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References

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